

In-Depth Technical Guide: 2,3-Dibromoacrylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dibromoacrylic acid

Cat. No.: B11927356

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CAS Number: 24767-86-0

For Researchers, Scientists, and Drug Development Professionals

Core Data Summary

This technical guide provides a comprehensive overview of **2,3-Dibromoacrylic acid**, a halogenated unsaturated carboxylic acid. The information presented is intended to support research, synthesis, and drug development activities.

Property	Value	Reference
CAS Number	24767-86-0	[1][2]
Molecular Formula	C ₃ H ₂ Br ₂ O ₂	[1]
Molecular Weight	229.856 g/mol	[1]
SMILES	OC(=O)C(Br)=CBr	[2]
LogP	1.70220	[1]
PSA	37.30000	[1]

Synthesis and Experimental Protocols

The synthesis of **2,3-Dibromoacrylic acid** typically involves a two-step process: the bromination of acrylic acid to form 2,3-dibromopropionic acid, followed by dehydrobromination to yield the target compound.

Synthesis of 2,3-Dibromopropionic Acid

Reaction:



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Caption: Synthesis of 2,3-dibromopropionic acid from acrylic acid.

Experimental Protocol:

This protocol is adapted from a patented process for the synthesis of a related derivative and describes the formation of the precursor, 2,3-dibromopropionic acid.[3]

Materials:

- Acrylic acid (100 g)
- Bromine (224 g)

Procedure:

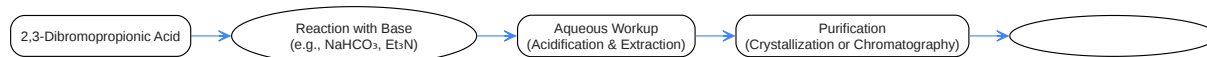
- Charge a suitable reactor with 224 g of bromine at a temperature of 15-20°C.
- With continuous stirring, add 100 g of acrylic acid uniformly over a period of 8 hours.
- During the addition, the temperature will rise, and the reaction mixture will begin to reflux.
- After the addition is complete, continue stirring for 30 minutes at a temperature of 64-66°C.
- The resulting product is a melt of 2,3-dibromopropionic acid.[3]

Note: This reaction is exothermic and involves corrosive and hazardous materials. Appropriate safety precautions, including the use of a fume hood and personal protective equipment, are essential.

Synthesis of 2,3-Dibromoacrylic Acid (Dehydrobromination)

While a specific, detailed experimental protocol for the dehydrobromination of 2,3-dibromopropionic acid to **2,3-dibromoacrylic acid** was not found in the surveyed literature, this transformation is a standard organic reaction. Typically, it would involve treating the 2,3-dibromopropionic acid with a base to induce elimination of HBr. The choice of base and reaction conditions would influence the yield and purity of the final product.

General Workflow:



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Caption: General workflow for the synthesis of **2,3-dibromoacrylic acid**.

Spectroscopic Data

Specific spectroscopic data for **2,3-Dibromoacrylic acid** is not readily available in public databases. However, data for structurally related compounds can provide an indication of the expected spectral features.

Spectroscopic Data for Related Compounds

Compound	Data
Ethyl 2,3-dibromopropionate	Mass Spectrum (electron ionization): Key fragments and their relative intensities can be found in the NIST WebBook. [4]
2,3-Dibromopropanoic acid	Mass Spectrum (electron ionization): Available in the NIST WebBook. [5]
2-Bromoacrylic acid	^1H NMR and IR spectra: Available on PubChem. [6]
Acrylic acid	^1H and ^{13}C NMR, IR, and Mass Spectra: Extensive data is available in various databases. [7] [8] [9]

Applications in Research and Drug Development

While **2,3-Dibromoacrylic acid** itself is primarily classified as a chemical intermediate, its structural motif and the reactivity of the acrylic acid moiety suggest potential applications in several areas of drug development and research.

Versatile Chemical Intermediate

2,3-Dibromoacrylic acid serves as a versatile intermediate in organic synthesis.[\[2\]](#) The presence of two bromine atoms and a carboxylic acid group allows for a variety of chemical transformations to build more complex molecules.

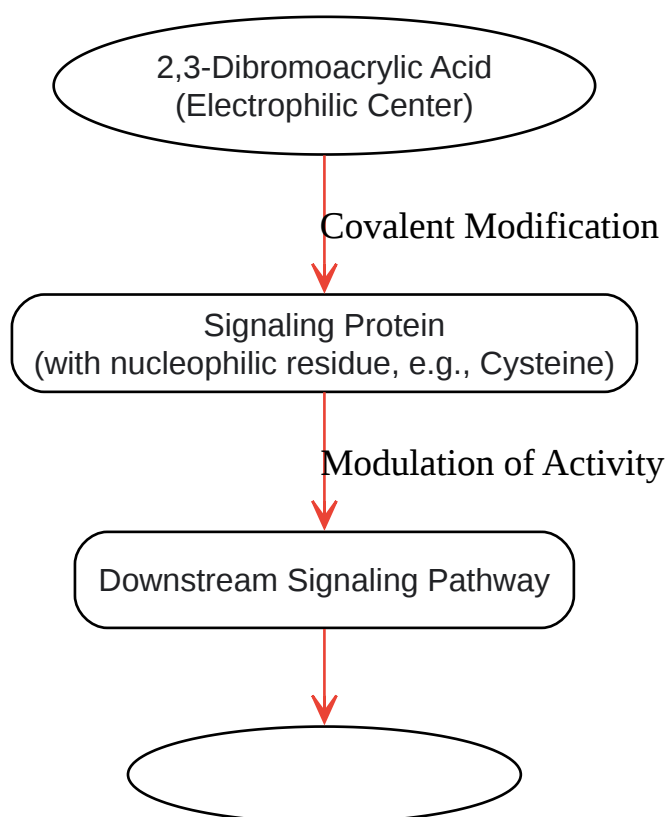
Potential as a Bioactive Scaffold

Acrylic acid and its derivatives are known to exhibit a range of biological activities and are used in the development of various therapeutic agents. Although specific studies on the biological activity of **2,3-dibromoacrylic acid** are limited, related structures have been investigated for their potential as:

- **Enzyme Inhibitors:** Boronic acid derivatives, which can be conceptually related to α,β -unsaturated carbonyl compounds, have been explored as inhibitors of enzymes like β -lactamases.[10] The electrophilic nature of the double bond in **2,3-dibromoacrylic acid** could potentially make it a target for nucleophilic residues in enzyme active sites.
- **Anticancer Agents:** The synthesis and biological evaluation of various acrylic acid derivatives have been a subject of interest in the development of new anticancer agents. For instance, derivatives of furo[2,3-d]pyrimidine incorporating an acrylic acid moiety have been investigated as EGFR inhibitors.[11]

Signaling Pathway Involvement (Hypothetical)

There is no direct evidence linking **2,3-Dibromoacrylic acid** to specific signaling pathways. However, based on the known roles of related compounds, a hypothetical involvement could be considered. For example, some α,β -unsaturated carbonyl compounds are known to interact with cellular nucleophiles, such as cysteine residues in proteins, which can modulate the activity of signaling pathways.



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Caption: Hypothetical interaction with a signaling pathway.

It is important to emphasize that this is a speculative pathway and requires experimental validation.

Safety Information

Detailed safety information for **2,3-Dibromoacrylic acid** is not extensively documented in publicly available sources. However, based on its structure as a halogenated carboxylic acid, it should be handled with care. Related compounds, such as 2,3-dibromopropionic acid, are known to cause severe skin burns and eye damage.^[12] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

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References

- 1. lookchem.com [lookchem.com]
- 2. 2,3-Dibromoacrylic acid - Immunomart [immunomart.com]
- 3. US5344977A - Process for the preparation of 2,3-dibromopropionyl chloride - Google Patents [patents.google.com]
- 4. Propanoic acid, 2,3-dibromo-, ethyl ester [webbook.nist.gov]
- 5. Propanoic acid, 2,3-dibromo- [webbook.nist.gov]
- 6. 2-Bromoacrylic acid | C₃H₃BrO₂ | CID 82633 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. rsc.org [rsc.org]
- 8. spectrabase.com [spectrabase.com]
- 9. Acrylic acid(79-10-7) ¹³C NMR spectrum [chemicalbook.com]
- 10. mdpi.com [mdpi.com]

- 11. Design, Synthesis, Biological Evaluation, and In Silico Studies of Novel Furo[2,3-d]pyrimidine Derivatives as EGFR Inhibitors With Potential Antitumor Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. 2,3-Dibromopropionic acid | C₃H₄Br₂O₂ | CID 11746 - PubChem [pubchem.ncbi.nlm.nih.gov]
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